

Mass Spectrometry of (6-bromo-1-benzothiophen-2-yl)methanol: A Technical Guide

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Compound of Interest

Compound Name: (6-Bromo-1-benzothiophen-2-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometric analysis of **(6-bromo-1-benzothiophen-2-yl)methanol**. The information presented herein is essential for the characterization, identification, and quantification of this compound in various research and development settings.

Predicted Electron Ionization Mass Spectrometry Data

The mass spectrum of **(6-bromo-1-benzothiophen-2-yl)methanol** is characterized by a distinct molecular ion peak and a series of fragment ions that provide structural information. Due to the presence of bromine, characteristic isotopic patterns are expected for bromine-containing fragments.

m/z (Predicted)	Ion Formula	Fragment Name/Description	Relative Abundance (Predicted)
242/244	[C ₉ H ₇ BrOS] ⁺	Molecular Ion (M ⁺)	Moderate
213/215	[C ₈ H ₄ BrS] ⁺	Loss of CH ₂ OH	High
185/187	[C ₇ H ₄ Br] ⁺	Loss of COS	Moderate
134	[C ₈ H ₆ S] ⁺	Loss of Br	Moderate
106	[C ₇ H ₄] ⁺	Loss of Br and S	Low
79/81	[Br] ⁺	Bromine Isotope	Low

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

A standard protocol for the analysis of **(6-bromo-1-benzothiophen-2-yl)methanol** using a gas chromatography-mass spectrometry (GC-MS) system is outlined below.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization source.

Sample Preparation:

- Prepare a 1 mg/mL stock solution of **(6-bromo-1-benzothiophen-2-yl)methanol** in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- Perform serial dilutions to obtain a final concentration of 10 µg/mL.

GC-MS Parameters:

- Injection Volume: 1 µL
- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate of 1 mL/min

- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- Transfer Line Temperature: 280°C

Mass Spectrometer Parameters:

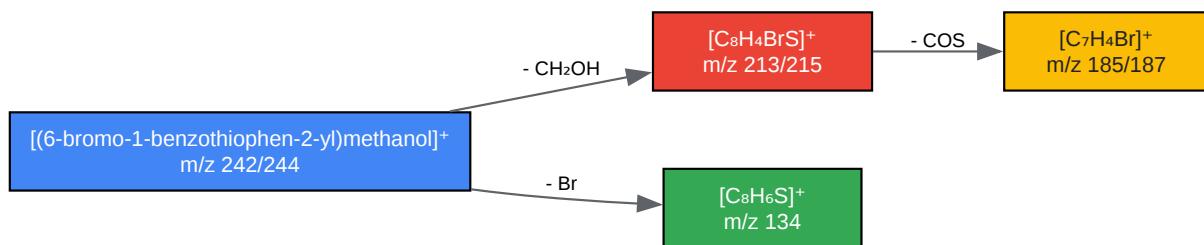
- Ionization Mode: Electron Ionization (EI)
- Ionization Energy: 70 eV
- Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Scan Range: m/z 40-500
- Scan Rate: 2 scans/second

Data Analysis:

- Acquire the total ion chromatogram (TIC) to determine the retention time of the analyte.
- Extract the mass spectrum at the apex of the chromatographic peak corresponding to **(6-bromo-1-benzothiophen-2-yl)methanol**.
- Analyze the fragmentation pattern to confirm the structure and identify characteristic ions.

Predicted Fragmentation Pathway

The fragmentation of **(6-bromo-1-benzothiophen-2-yl)methanol** under electron ionization is initiated by the removal of an electron to form the molecular ion. Subsequent fragmentation events lead to the formation of various daughter ions, as depicted in the following diagram.

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Caption: Predicted EI-MS fragmentation pathway of **(6-bromo-1-benzothiophen-2-yl)methanol**.

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